

Personal protective equipment for handling 3-Isopropylbenzenesulfonyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	3-Isopropylbenzenesulfonyl chloride
Cat. No.:	B1601865

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Essential Safety and Handling Guide for 3-Isopropylbenzenesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-Isopropylbenzenesulfonyl chloride** (CAS No. 71530-58-0). The following procedures are based on established safety data for closely related sulfonyl chlorides and are intended to ensure the safe handling, storage, and disposal of this chemical in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

3-Isopropylbenzenesulfonyl chloride is expected to share hazards with similar benzenesulfonyl chlorides, which are known to be corrosive, harmful if swallowed, and cause severe skin burns and eye damage.^{[1][2][3]} Inhalation may cause respiratory irritation.^{[2][4]} It is also a lachrymator, meaning it can cause tearing. The chemical is reactive with water, potentially releasing toxic and corrosive gases.^[5] Therefore, strict adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment:

Protection Type	Specific Recommendations	Rationale
Eye and Face	Chemical safety goggles with a face shield.	To protect against splashes and vapors that can cause severe eye damage.
Skin	Chemical-resistant gloves (e.g., nitrile, neoprene), a flame-retardant lab coat, and closed-toe shoes. Consider a chemical-resistant apron and sleeves for larger quantities. [6]	To prevent skin contact, which can lead to severe burns. [1] [2] [3]
Respiratory	Work in a certified chemical fume hood. For situations with potential for exposure above established limits or during spill cleanup, use a NIOSH-approved respirator with an appropriate cartridge for acid gases and organic vapors. [2] [7]	To prevent inhalation of corrosive and irritating vapors. [2] [4]

Operational Plan for Safe Handling

1. Preparation and Engineering Controls:

- Fume Hood: All handling of **3-Isopropylbenzenesulfonyl chloride** must be conducted in a properly functioning chemical fume hood.[\[2\]](#)[\[4\]](#)
- Safety Equipment: Ensure an eyewash station and safety shower are readily accessible and have been recently tested.[\[4\]](#)
- Spill Kit: Have a spill kit containing an inert absorbent material (e.g., vermiculite, sand), sodium bicarbonate for neutralization, and a sealed waste container readily available.

2. Handling Procedures:

- Personal Protective Equipment: Don all required PPE before handling the chemical.
- Dispensing: Use a syringe or a cannula for liquid transfers to minimize exposure to air and moisture. If it is a solid, handle it in a glove box or under an inert atmosphere if possible.
- Reaction Setup: Add **3-Isopropylbenzenesulfonyl chloride** slowly to reaction mixtures, especially those containing nucleophiles or water, to control any exothermic reactions.
- Avoid Incompatibilities: Keep away from water, strong oxidizing agents, strong bases, and metals.[\[5\]](#)

3. Storage:

- Container: Store in the original, tightly sealed container.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Environment: Keep in a cool, dry, and well-ventilated area, away from incompatible materials.[\[2\]](#)[\[3\]](#) The storage area should be designated for corrosive materials.
- Moisture Protection: Protect from moisture and water.[\[2\]](#)[\[5\]](#)
- Security: Store in a locked cabinet or area to restrict access.[\[3\]](#)[\[4\]](#)

Emergency Procedures

First Aid Measures:

Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[1]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[1]
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[1][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][2][4]

Spill Response:

- Evacuate: Immediately evacuate the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: Wearing appropriate PPE, contain the spill with an inert absorbent material.
- Neutralize: Cautiously neutralize the spill with sodium bicarbonate or another suitable base.
- Collect: Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.

Disposal Plan

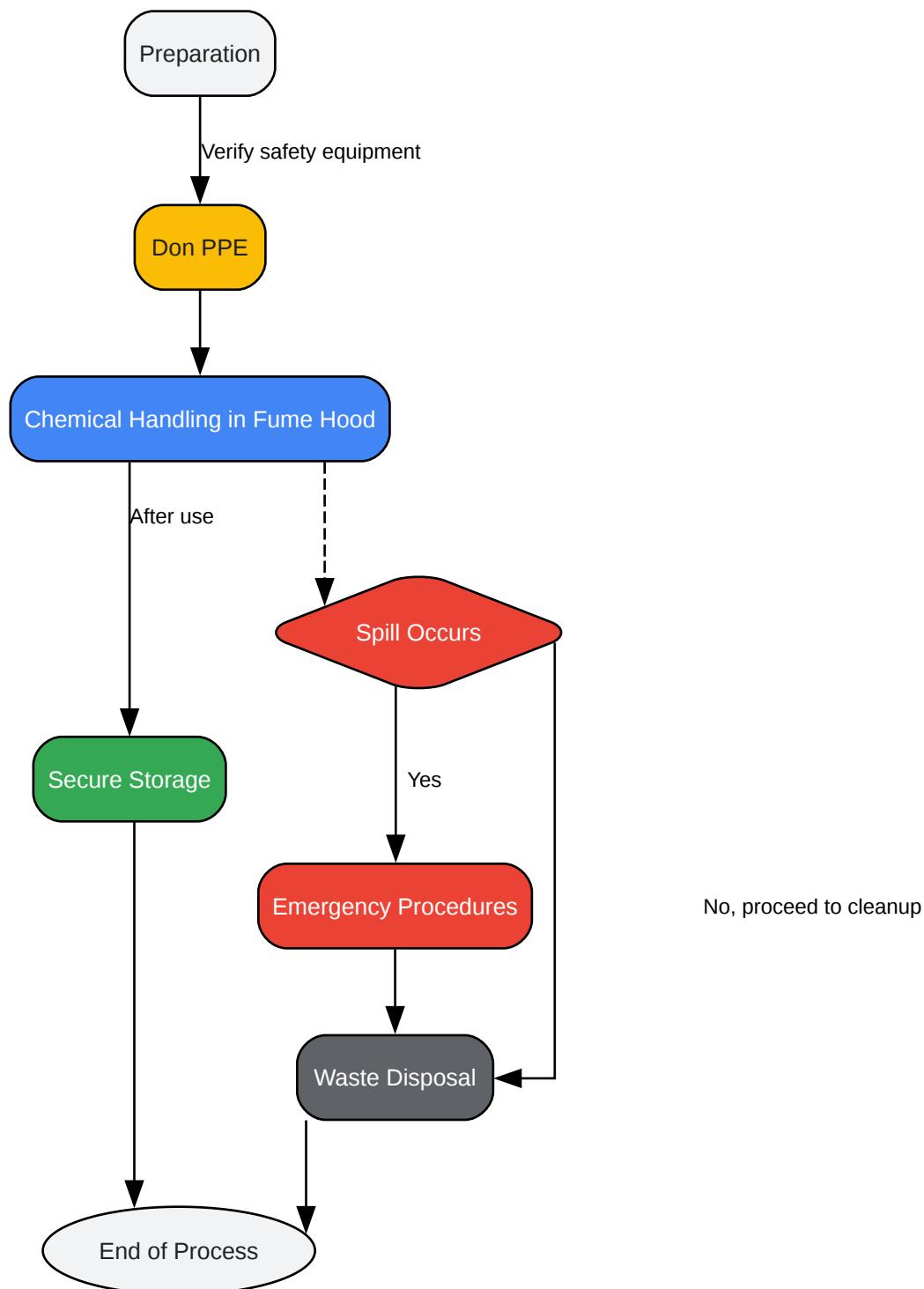
- Waste Collection: All waste containing **3-Isopropylbenzenesulfonyl chloride** must be collected in a designated, properly labeled, and sealed hazardous waste container.
- Disposal: Dispose of the chemical waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[2][3][4] Do not dispose of it down the drain.[8]

Quantitative Data

The following table summarizes available physical and chemical properties for **3-Isopropylbenzenesulfonyl chloride**.

Property	Value	Reference
CAS Number	71530-58-0	[8][9]
Molecular Formula	C ₉ H ₁₁ ClO ₂ S	[10]
Molecular Weight	218.7 g/mol	[10]
Appearance	Colorless liquid or solid	[10]
Boiling Point	290 °C at 760 mmHg	[10]
Flash Point	129.2 °C	[10]
Density	1.241 g/cm ³	[10]

Experimental Workflow for Safe Handling

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Caption: Workflow for handling **3-Isopropylbenzenesulfonyl chloride**.

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